

ortho-Dinitrobenzene health and safety information

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Compound of Interest

Compound Name: 1,2-Dinitrobenzene

Cat. No.: B166439

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Chemical Identification and Physical Properties

ortho-Dinitrobenzene (o-DNB), also known as **1,2-Dinitrobenzene**, is a pale-white or yellow crystalline solid.[1][2][3] It is one of three isomers of dinitrobenzene.[4] The compound is utilized in the manufacturing of dyes, explosives, and celluloids.[2]

Table 1: Chemical Identification of ortho-Dinitrobenzene

Identifier	Value
Chemical Name	1,2-Dinitrobenzene
Synonyms	o-Dinitrobenzene, ortho-Dinitrobenzene, 1,2- DNB
CAS Number	528-29-0[1]
DOT ID	1597[1]
UN Number	3443[5]
Chemical Formula	C ₆ H ₄ (NO ₂) ₂ [6]

| Molecular Weight | 168.11 g/mol [6] |

Table 2: Physical and Chemical Properties



Property	Value
Appearance	Pale-white or yellow solid[1]
Physical State	Solid at 15°C and 1 atm[6]
Boiling Point	606°F (319°C) at 1 atm[6]
Melting Point	118°C[7]
Flash Point	302°F (150°C)[1][8]
Vapor Pressure	<1 mm Hg at 68°F (20°C)[8]; 0.0000455 mmHg[9]
Vapor Density	5.79 (Air = 1)[9]
Water Solubility	Very slightly soluble[8]; 0.05%[9]

| Log Kow | 1.69[9] |

Hazard Identification and Classification

ortho-Dinitrobenzene is a highly toxic and reactive chemical. It is classified as fatal if swallowed, inhaled, or in contact with skin.[10][11] Prolonged or repeated exposure may cause damage to organs, particularly the blood, liver, cardiovascular system, and central nervous system.[1][12] It is also very toxic to aquatic life with long-lasting effects.[10][12]

Table 3: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed[13]
Acute Toxicity, Dermal	Category 1	H310: Fatal in contact with skin[13]
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled[13]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure[10]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[10]

| Hazardous to the Aquatic Environment, Chronic | Category 1 | H410: Very toxic to aquatic life with long lasting effects[10] |

Toxicology and Health Effects

The primary routes of occupational exposure are inhalation and dermal absorption.[1] The main toxic effect of o-DNB is the formation of methemoglobin in the blood, which impairs the blood's ability to carry oxygen.[2][8]

Acute Exposure Symptoms:

- Methemoglobinemia: Leads to cyanosis (blue color of skin and lips), headache, fatigue, dizziness, and nausea.[5][8] High levels can cause difficulty breathing, collapse, and even death.[8]
- Neurological: Headache, vertigo, vomiting, followed by exhaustion, numbness, and collapse.
 [6][14]
- Ocular/Dermal: Irritation to eyes and stains skin yellow.[6][14]

Chronic Exposure Effects:



- Danger of cumulative effects.[12]
- May cause damage to the liver and result in anemia.[5][8]
- Can cause changes in vision and yellowing of the skin and eyes.[8]
- The Environmental Protection Agency (EPA) has indicated that o-Dinitrobenzene can cause male reproductive toxicity.[9]

Carcinogenicity:

ortho-Dinitrobenzene is not listed as a carcinogen by ACGIH, IARC, or NTP.[12] The EPA
has classified it as 'D', not classifiable as to human carcinogenicity.[13]

Toxicological Signaling Pathway: Methemoglobinemia Induction

The primary mechanism of o-DNB toxicity is its ability to oxidize the ferrous iron (Fe²⁺) in hemoglobin to ferric iron (Fe³⁺), forming methemoglobin, which cannot bind and transport oxygen. This leads to functional anemia and tissue hypoxia.



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Caption: Mechanism of o-Dinitrobenzene induced methemoglobinemia.

Occupational Exposure Limits and Toxicity Data

Regulatory agencies have established occupational exposure limits to protect workers from the adverse health effects of o-DNB.

Table 4: Occupational Exposure Limits



Agency/Organization	Limit	Value
OSHA PEL	TWA	1 mg/m³ [skin][1][15]
NIOSH REL	TWA	1 mg/m³ [skin][1][15]
ACGIH TLV	TWA	0.15 ppm (1 mg/m³) [skin][5] [15]

| NIOSH IDLH | | 50 mg/m³[1][6] |

Table 5: Acute Toxicity Data

Туре	Value	Species	Route
Toxicity Grade	4	Human	Ingestion
LD50	< 50 mg/kg[6]	Human (estimated)	Ingestion

| Probable Lethal Dose | 2 grams[2][15] | Human | Oral |

Fire and Explosion Hazards

o-Dinitrobenzene is a combustible solid that poses a severe explosion hazard when exposed to heat, shock, or flame.[6][14] Prolonged exposure to fire may result in an explosion due to spontaneous decomposition.[1]

Table 6: Fire and Explosion Data



Hazard	Details
Combustibility	Combustible Solid[1]
Flash Point	302°F (150°C)[8]
Explosion Hazard	Severe explosion hazard. May explode on heating even in the absence of air.[5][14] Finely dispersed particles form explosive mixtures in air.[5]
Hazardous Combustion Products	Emits highly toxic fumes of nitrogen oxides.[8] [14]
Extinguishing Agents	Use water spray, foam, powder, CO ₂ , or dry chemical.[5][6][8] Fight fires from an explosion-resistant location.[8]

| Incompatibilities | Strong oxidizers, caustics, and metals such as tin and zinc.[1] Reacts violently with strong bases and reducing metals.[5] Mixtures with nitric acid are highly explosive.[5] |

Handling, Storage, and Disposal

Handling:

- Use only in a well-ventilated area or under a chemical fume hood.[12][16]
- Avoid contact with skin, eyes, and clothing and avoid formation of dust and aerosols.[10][13]
- Use non-sparking tools and explosion-proof electrical equipment.[8][13]
- Do not eat, drink, or smoke in areas where the chemical is handled.[8][13]
- Wash hands and any exposed skin thoroughly after handling.[17]

Storage:

• Store in a cool, dry, well-ventilated area in tightly closed containers.[8][10]



- Protect from shock, friction, or heat.[8]
- Store locked up.[13]
- Keep away from sources of ignition.[8]
- Store separately from strong oxidants, strong bases, and foodstuffs.[5][13]

Disposal:

- Dispose of this material and its container as hazardous waste.
- Avoid release to the environment.[12]
- Contact state or federal environmental agencies for specific disposal recommendations.[8]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate PPE.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[10][13]
- Skin Protection: Wear appropriate protective gloves and a complete suit protecting against chemicals to prevent skin exposure.[10][12]
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator.[12] For concentrations up to 10 mg/m³, a particulate respirator with N95, R95, or P95 filters is recommended.[1] For higher concentrations up to 50 mg/m³, an air-purifying, full-facepiece respirator with N100, R100, or P100 filters should be used.[1]

First Aid Measures

Immediate medical attention is required for any exposure.[12]

• Inhalation: Remove the person from exposure to fresh air immediately. If breathing has stopped, perform artificial respiration.[14] Seek immediate medical attention.[12]



- Skin Contact: Immediately remove all contaminated clothing. Wash the skin with large amounts of soap and water for at least 15 minutes.[8][12] Seek immediate medical attention. [8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][12] Seek immediate medical attention.[8]
- Ingestion: If swallowed, get medical aid immediately. Rinse mouth.[12][13] Administer a
 slurry of activated charcoal.[5] Do not induce vomiting unless directed by medical personnel.
 [12]

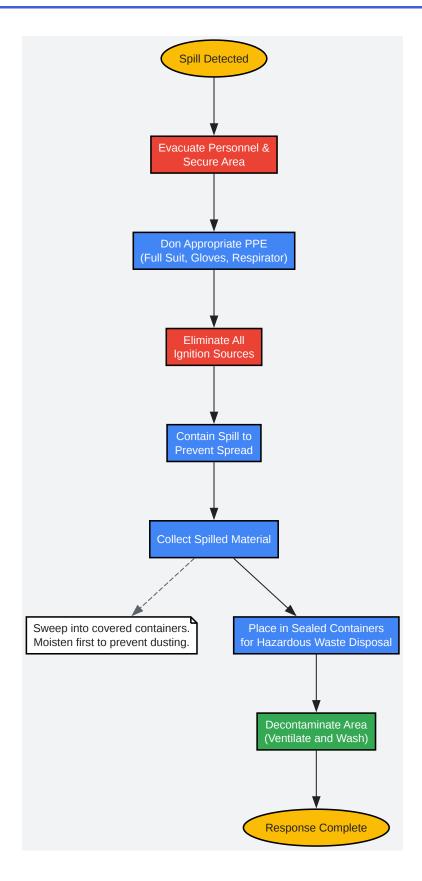
Accidental Release Measures

In the event of a spill, immediate and careful action is required to prevent exposure and environmental contamination.

Spill Response Workflow

The following diagram illustrates the logical steps for responding to a spill of ortho-Dinitrobenzene.





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Caption: Logical workflow for responding to an o-Dinitrobenzene spill.



Spill Cleanup Procedure:

- Evacuate all non-essential personnel and control entry to the area.[8]
- Eliminate all sources of ignition.[8]
- Wearing appropriate PPE, collect the powdered material.[8] If appropriate, moisten the material first to prevent dusting.[5][13]
- Sweep the substance into covered containers for disposal as hazardous waste. [5][8]
- Ventilate and wash the area after cleanup is complete.[8]
- Prevent the chemical from entering confined spaces like sewers due to the explosion risk.[8]

Experimental Protocols

Detailed experimental protocols for o-DNB are found in specific toxicology studies. The following represents a generalized methodology for a key toxicological assessment based on standard regulatory guidelines.

Representative Protocol: Acute Oral Toxicity Assessment (Based on OECD Guideline 423)

- Animal Selection: Healthy, young adult laboratory rats (e.g., Sprague-Dawley), nulliparous and non-pregnant females, are used. Animals are acclimated to laboratory conditions for at least 5 days.
- Dose Formulation: o-Dinitrobenzene is dissolved or suspended in a suitable vehicle (e.g., corn oil). The concentration is calculated to administer the desired dose in a constant volume (e.g., 5 mL/kg body weight).
- Administration: Animals are fasted overnight prior to dosing. The test substance is administered in a single dose by gavage using a stomach tube.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory and circulatory patterns, autonomic and CNS effects), and changes in body weight. Observations are conducted frequently on the day of dosing and at least daily thereafter for 14 days.



- Pathology: At the end of the observation period, all surviving animals are euthanized. A gross necropsy is performed on all animals (those that died during the study and those euthanized at termination).
- Data Analysis: The LD₅₀ is estimated, and the observed toxic effects are documented to inform classification and labeling.

General Toxicology Study Workflow

The diagram below outlines a typical workflow for an in-vivo toxicology experiment designed to assess the safety of a compound like o-Dinitrobenzene.



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Caption: A typical experimental workflow for an in-vivo toxicology study.

Environmental Fate

o-Dinitrobenzene is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[12] Its release should be strictly avoided. Based on a moderate estimated Koc value, it is expected to have moderate mobility in soil.[9] Biodegradation in soil is expected to occur slowly.[9] Due to its low vapor pressure, volatilization from soil or water surfaces is not expected to be a significant fate process.[9]

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